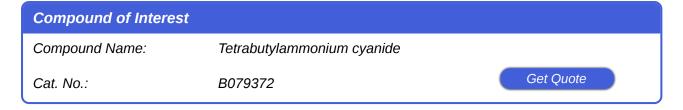


Tetrabutylammonium Cyanide: A Comprehensive Technical Guide to its Solubility in Organic Solvents

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **tetrabutylammonium cyanide** (TBACN) in various organic solvents. **Tetrabutylammonium cyanide** is a quaternary ammonium salt widely utilized in organic synthesis as a phase-transfer catalyst and a cyanide source.[1][2] Its efficacy in these applications is intrinsically linked to its solubility in the reaction medium. This document aims to be a comprehensive resource, offering both qualitative and quantitative solubility data, detailed experimental protocols for solubility determination, and a visualization of its role in phase-transfer catalysis.

Core Properties of Tetrabutylammonium Cyanide

Tetrabutylammonium cyanide is a white to off-white solid.[1] It is recognized for its good solubility in polar organic solvents, a characteristic that underpins its utility in a variety of chemical transformations.[1][2] Conversely, it exhibits limited solubility in water.[1]

Quantitative Solubility Data

The solubility of **tetrabutylammonium cyanide** has been determined in a range of common organic solvents. The following table summarizes the available quantitative data. It is important to note that the temperature at which these measurements were taken is not specified in the



available literature. As solubility is temperature-dependent, these values should be considered as a general guide.

Solvent	Methylen e Chloride	Acetonitri le	Acetone	Dimethylf ormamid e	Tetrahydr ofuran	Benzene
Solubility (g/100 mL)	80	70	60	50	40	25

Disclaimer: The temperature for the quantitative solubility data presented above is not specified in the source literature. This data is provided as a reference and may vary with temperature.

Qualitative Solubility

Qualitative assessments of **tetrabutylammonium cyanide**'s solubility align with the quantitative data, indicating a preference for polar and aprotic solvents.

- High Solubility: Aprotic, dipolar, and nonpolar solvents.
- Slight Solubility: Methanol, Water.[3]
- General Solubility: Polar organic solvents such as acetone and ethanol.[1]

Experimental Protocol: Determination of Tetrabutylammonium Cyanide Solubility

While a specific, detailed experimental protocol for determining the solubility of **tetrabutylammonium cyanide** is not readily available in the literature, a general gravimetric method for quaternary ammonium salts can be adapted. This protocol is designed to provide a reliable and reproducible means of quantifying the solubility of TBACN in a given organic solvent at a specific temperature.

Objective: To determine the saturation solubility of **tetrabutylammonium cyanide** in a selected organic solvent at a constant temperature.

Materials:



- **Tetrabutylammonium cyanide** (high purity)
- Anhydrous organic solvent of choice
- Constant temperature bath (e.g., water bath or oil bath)
- Scintillation vials or other suitable sealed containers
- Magnetic stirrer and stir bars
- Syringe filters (chemically compatible with the solvent)
- · Pre-weighed vials for aliquots
- Analytical balance
- Vacuum oven

Procedure:

- Sample Preparation: Add an excess amount of **tetrabutylammonium cyanide** to a scintillation vial containing a known volume of the chosen organic solvent. The presence of undissolved solid is crucial to ensure that a saturated solution is achieved.
- Equilibration: Place the sealed vial in a constant temperature bath set to the desired temperature. Vigorously stir the suspension using a magnetic stirrer to facilitate the dissolution process and ensure the system reaches equilibrium. The time required to reach equilibrium can vary depending on the solvent and temperature and may need to be determined empirically (typically several hours to overnight).
- Sample Withdrawal: Once equilibrium is reached, turn off the stirrer and allow the
 undissolved solid to settle. Carefully withdraw a known volume of the clear supernatant (the
 saturated solution) using a syringe fitted with a compatible syringe filter. This step is critical to
 remove any suspended microcrystals that could lead to inaccurate results.
- Gravimetric Analysis:
 - Dispense the filtered aliquot into a pre-weighed, labeled vial.



- Record the exact weight of the aliquot and vial.
- Carefully evaporate the solvent from the aliquot under reduced pressure using a vacuum oven at a temperature that will not cause decomposition of the **tetrabutylammonium cyanide**.
- Once the solvent is completely removed, re-weigh the vial containing the dried TBACN residue.
- Calculation: The solubility can be calculated using the following formula:

Solubility (g/100 mL) = (mass of residue / volume of aliquot) * 100

Safety Precautions: **Tetrabutylammonium cyanide** is highly toxic. All handling should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) must be worn. Consult the Safety Data Sheet (SDS) for detailed safety information.

Visualization of Key Processes

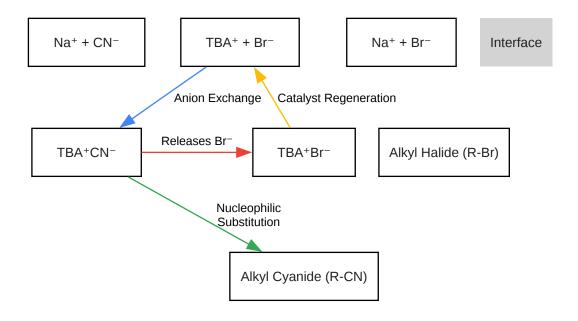
To further aid in understanding the application of **tetrabutylammonium cyanide**, the following diagrams illustrate a typical experimental workflow for solubility determination and the mechanism of its action as a phase-transfer catalyst.



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Experimental workflow for solubility determination.





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Mechanism of Phase-Transfer Catalysis.

Conclusion

Tetrabutylammonium cyanide's solubility in organic solvents is a critical parameter for its successful application in chemical synthesis. This guide provides the most current quantitative and qualitative solubility data available, alongside a robust experimental protocol for its determination. The provided diagrams offer a clear visualization of both the practical aspects of solubility testing and the theoretical underpinnings of its catalytic activity. For researchers and professionals in drug development and organic synthesis, a thorough understanding of these properties is essential for reaction optimization, process development, and ensuring reproducible results. Further research to determine the temperature dependence of TBACN's solubility would be a valuable addition to the field.

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